

safe handling and storage of 2-Amino-5-methylpyridine

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Compound of Interest

Compound Name: 2-Amino-5-methylpyridine

Cat. No.: B029535

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Technical Support Center: 2-Amino-5-methylpyridine

This guide provides essential safety information, handling protocols, and emergency procedures for researchers, scientists, and drug development professionals working with **2-Amino-5-methylpyridine** (CAS No: 1603-41-4).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Amino-5-methylpyridine**?

A1: **2-Amino-5-methylpyridine** is classified as a hazardous chemical. It is toxic if swallowed, in contact with skin, or if inhaled.^{[1][2]} It is known to cause skin irritation and serious eye irritation.^[3] Additionally, it may cause respiratory irritation.^{[1][4]}

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: Appropriate PPE is crucial to ensure safety. The following should be worn at all times:

- Eye/Face Protection: Chemical safety goggles or glasses and a face shield.^{[3][5]}
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.^{[1][3]}

- Body Protection: A lab coat, boots, and other protective clothing are necessary to prevent skin contact.[3]
- Respiratory Protection: Use a European Standard EN 149 approved respirator if ventilation is inadequate or when handling dust.[3][5]

Q3: What are the proper storage conditions for **2-Amino-5-methylpyridine**?

A3: The compound should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[4] It is hygroscopic, meaning it absorbs moisture from the air, so protection from moisture is critical.[4] Store away from incompatible materials such as oxidizing agents, strong acids, and nitriles.[3] Keep the substance away from heat, sparks, open flames, and direct sunlight.[1][3]

Q4: What should I do in case of accidental exposure?

A4: Immediate action is required. Follow these first-aid measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
- After Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek immediate medical attention.[3][4]
- After Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and consult a physician immediately.[1][4]
- After Ingestion: Do NOT induce vomiting. Rinse the mouth with water and call a physician or poison control center immediately.[4][6]

Q5: How should I dispose of **2-Amino-5-methylpyridine** waste?

A5: Dispose of contents and containers in accordance with local, regional, national, and international regulations. This should be done through an approved waste disposal plant. Do not allow the chemical to enter drains or waterways.[3]

Troubleshooting Guide

Q: I noticed the **2-Amino-5-methylpyridine** has changed from a white/light yellow crystal to a darker color. Is it still usable?

A: A color change may indicate degradation or contamination, possibly due to exposure to air, light, or moisture.[1] It is recommended to re-test the purity of the material before use. To prevent this, always store it in a tightly sealed container, in a dark place, and under an inert atmosphere if possible.[7]

Q: I accidentally spilled a small amount of **2-Amino-5-methylpyridine** powder on the lab bench. How should I clean it up?

A: For a minor spill, first ensure you are wearing the appropriate PPE.[3] Carefully sweep or vacuum the spilled solid, avoiding dust formation.[1][3] Place the collected material into a labeled container for proper disposal.[3] The spill area should then be decontaminated. You can spread an absorbent material like lime or vermiculite over the area, leave for at least an hour, and then wash thoroughly.[3] Use non-sparking tools for cleanup.[3]

Q: My experiment requires dissolving **2-Amino-5-methylpyridine**. What are suitable solvents?

A: **2-Amino-5-methylpyridine** is soluble in water (1000 g/L) and methanol.[4] Always add the solid to the solvent slowly while stirring in a well-ventilated area, preferably a fume hood.

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	1603-41-4[6]
Molecular Formula	C ₆ H ₈ N ₂ [5][8]
Molecular Weight	108.14 g/mol [1][8]
Appearance	Light yellow to white crystalline powder[4]
Melting Point	76-77 °C[4][5]
Boiling Point	227 °C[4][5]
Flash Point	118 °C[4]
Solubility in Water	1000 g/L[4]

Table 2: Hazard Classification

Hazard Class	Category
Acute Oral Toxicity	Category 3[6]
Acute Dermal Toxicity	Category 3[6]
Acute Inhalation Toxicity	Category 3[6]
Skin Corrosion/Irritation	Category 2[3][6]
Serious Eye Damage/Irritation	Category 2 / 2A[3][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)[1][6]

Experimental Protocols

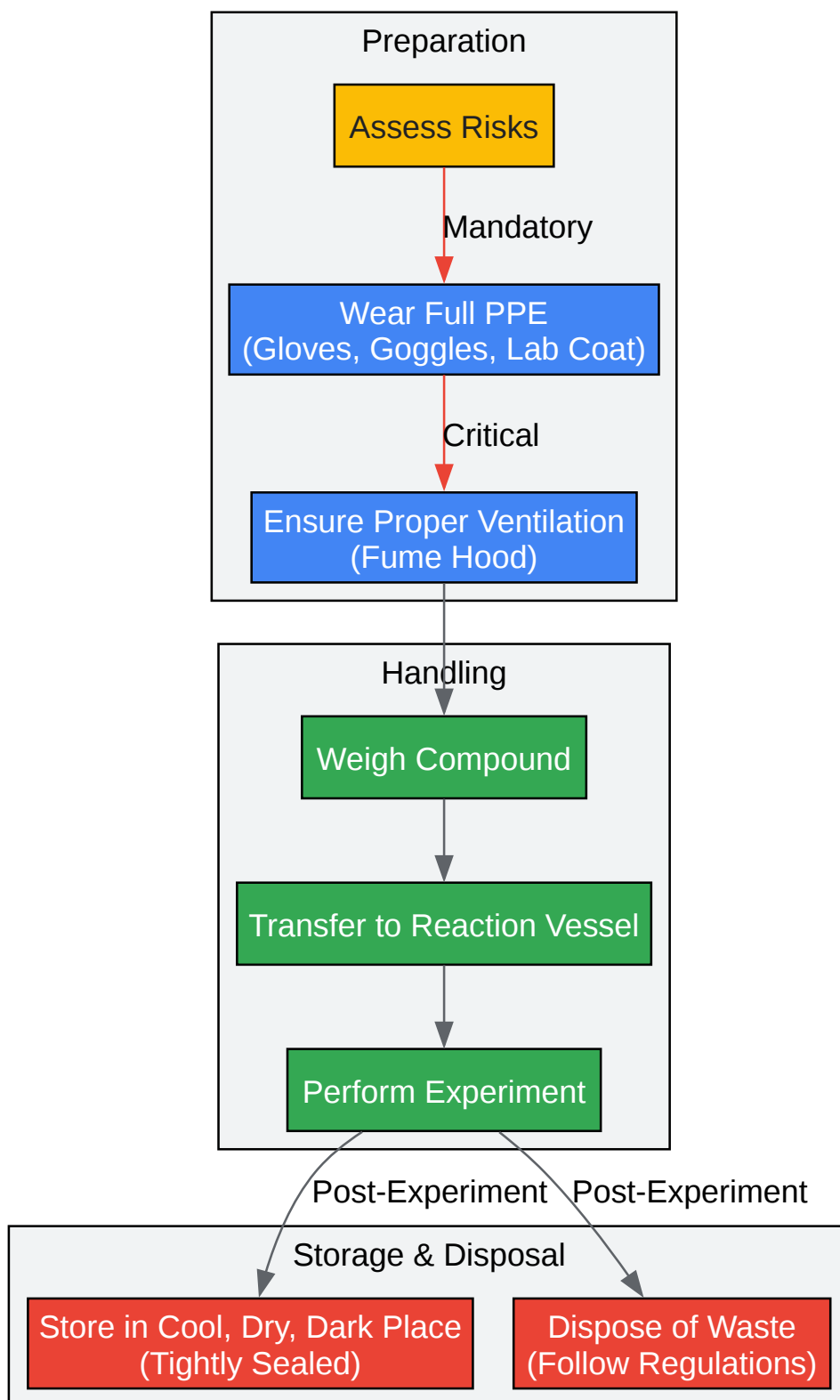
Protocol 1: Handling a Major Spill

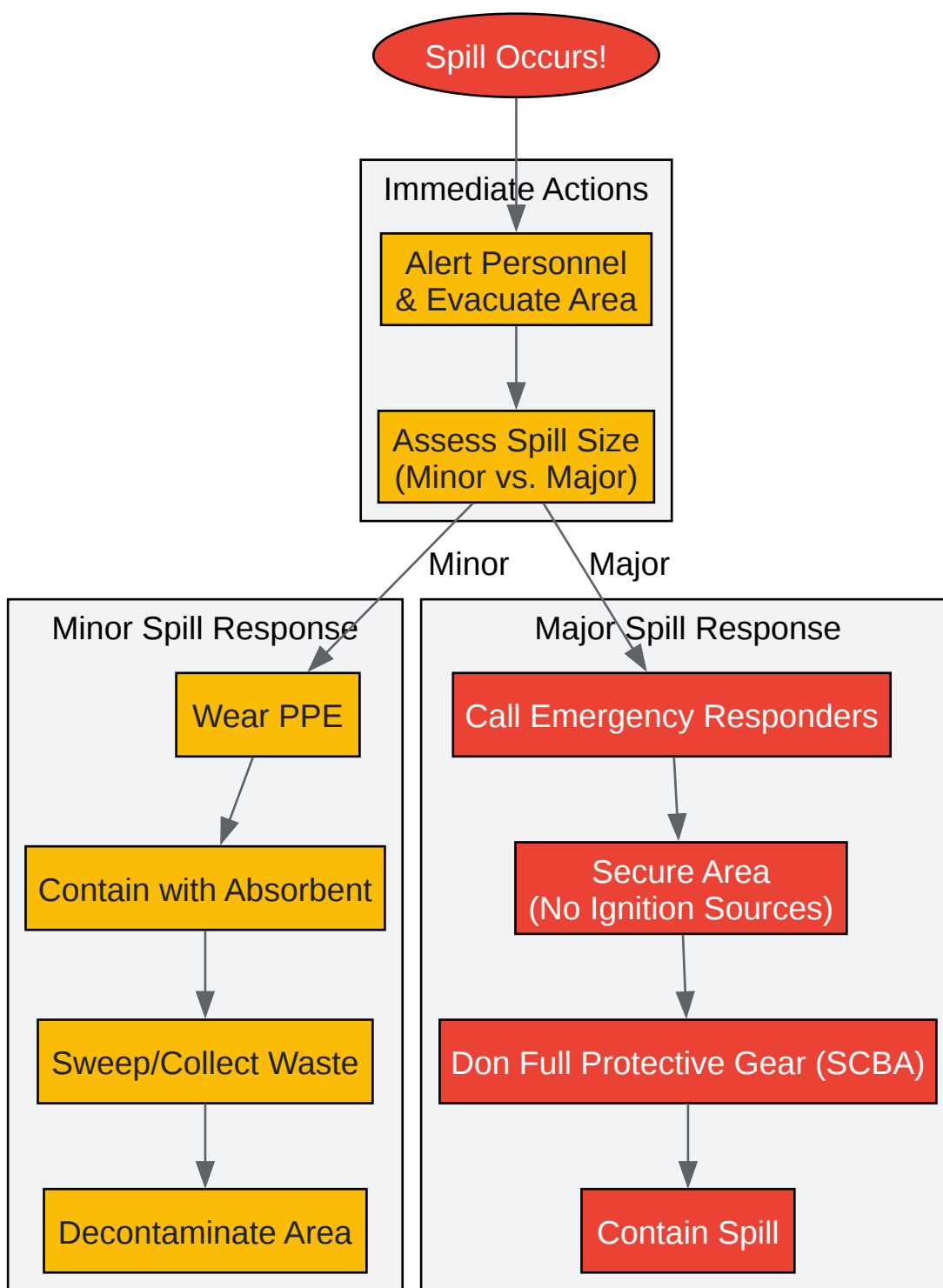
In the event of a large spill of **2-Amino-5-methylpyridine**, follow these steps:

- Evacuate: Immediately clear the area of all personnel and move upwind to avoid inhaling dust or vapors.[3]

- Alert: Notify emergency responders and inform them of the location and nature of the hazard.[\[3\]](#)
- Ventilate & Secure: Shut off all possible ignition sources and increase ventilation in the area.[\[3\]](#)
- Equip: Don full protective gear, including impervious gloves, boots, safety glasses, and a self-contained breathing apparatus (SCBA).[\[3\]](#)
- Contain: Stop the leak if it is safe to do so. Use sand, earth, or vermiculite to create a barrier and prevent the spill from entering drains or watercourses.[\[3\]](#)
- Collect: Gather the recoverable product into labeled containers for recycling or disposal.[\[3\]](#)
- Decontaminate: Treat the spill area with an absorbent material like lime, let it sit for at least one hour, and then wash the area.[\[3\]](#) Clean all tools and equipment used during the cleanup.[\[3\]](#)
- Report: Inform the relevant authorities if the spill contaminates any public sewers, drains, or water bodies.[\[3\]](#)

Visualizations





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